

An In-depth Technical Guide to 2-Fluoro-5-(trifluoromethyl)propiophenone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	2-Fluoro-5-(trifluoromethyl)propiophenone
Cat. No.:	B1297718

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the chemical properties, synthesis, and analytical methodologies for **2-Fluoro-5-(trifluoromethyl)propiophenone**. It is intended to serve as a technical resource for professionals engaged in chemical research and pharmaceutical development.

Chemical Identity and Physical Properties

2-Fluoro-5-(trifluoromethyl)propiophenone, identified by CAS Number 207974-18-3, is a fluorinated aromatic ketone.^{[1][2][3][4]} Such compounds are of significant interest in medicinal chemistry and materials science due to the unique properties conferred by fluorine and trifluoromethyl substituents, which can enhance metabolic stability and lipophilicity.^[5]

Table 1: Compound Identification

Identifier	Value
Chemical Name	2'-Fluoro-5'- (trifluoromethyl)propiophenone [1] [2]
Synonyms	1-(2-Fluoro-5-(trifluoromethyl)phenyl)propan-1-one [1]
CAS Number	207974-18-3 [1] [2] [3]
Molecular Formula	C ₁₀ H ₈ F ₄ O [1] [2] [3]
Molecular Weight	220.16 g/mol [1] [3]

| InChIKey | SCKAMDGXQFMFY-UHFFFAOYSA-N[\[2\]](#)[\[3\]](#) |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid [2] [6]
Appearance	Colorless [6]
Odor	Mild [6]
Boiling Point	198.3 ± 35.0 °C (Predicted) [1]
Density	1.256 ± 0.06 g/cm ³ (Predicted) [1]

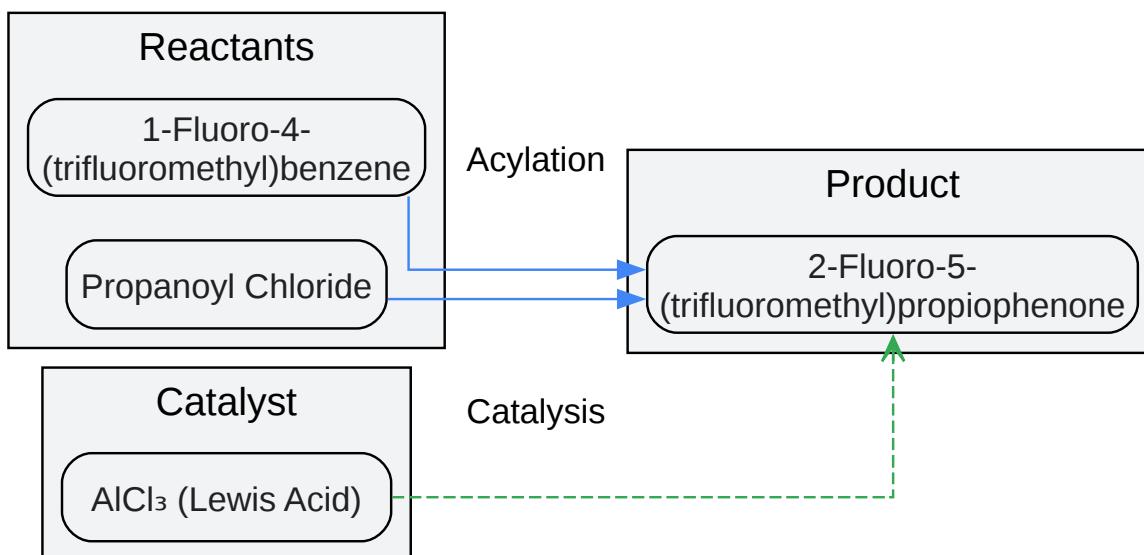
| Water Solubility | Low solubility is inferred from safety data.[\[6\]](#) |

Synthesis and Reactivity

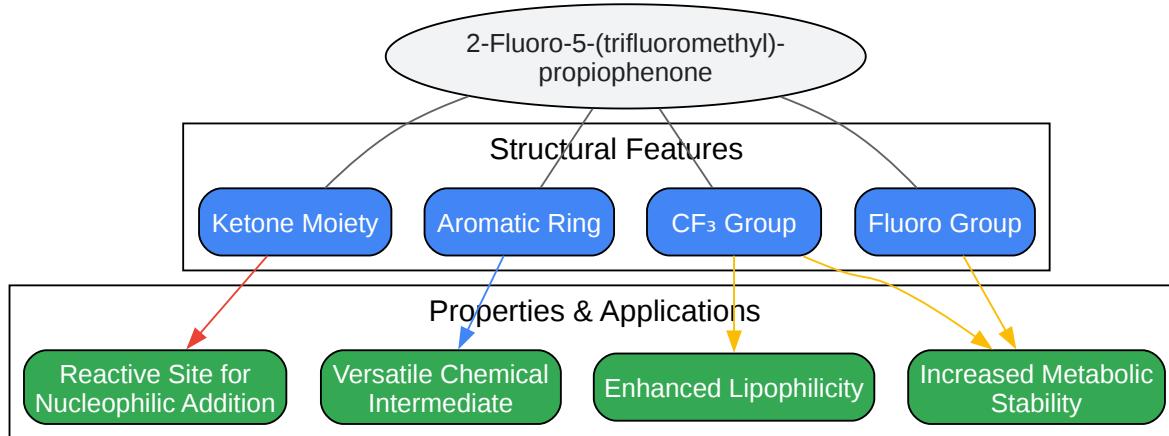
While specific literature on the synthesis of this exact molecule is sparse, a common and effective method for preparing similar aromatic ketones is the Friedel-Crafts acylation. This involves reacting a substituted benzene, in this case, 1-fluoro-4-(trifluoromethyl)benzene, with an acyl halide like propanoyl chloride in the presence of a Lewis acid catalyst such as aluminum chloride (AlCl₃).

The reactivity of **2-Fluoro-5-(trifluoromethyl)propiophenone** is dictated by its functional groups: the ketone, the electron-deficient aromatic ring, and the fluoro- and trifluoromethyl substituents. The ketone can undergo reduction to a secondary alcohol or participate in nucleophilic addition reactions. The aromatic ring is deactivated towards electrophilic substitution due to the electron-withdrawing nature of the ketone and trifluoromethyl group.

Proposed Synthesis via Friedel-Crafts Acylation



Structure-Property Relationships



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 207974-18-3 CAS MSDS (2'-FLUORO-5'-(TRIFLUOROMETHYL)PROPIOPHENONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 2'-Fluoro-5'-(trifluoromethyl)propiophenone | CymitQuimica [cymitquimica.com]
- 3. 2-Fluoro-5-(trifluoromethyl)propiophenone [webbook.nist.gov]
- 4. equationchemical.com [equationchemical.com]
- 5. nbinno.com [nbino.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Fluoro-5-(trifluoromethyl)propiophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297718#chemical-properties-of-2-fluoro-5-trifluoromethyl-propiophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com